Spectral data interpretation of 4-Fluorophenylurea (NMR, IR)

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Compound of Interest

Compound Name:	*4-Fluorophenylurea*
CAS No.:	*659-30-3*
Cat. No.:	*B1293571*

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An In-Depth Technical Guide to the Spectral Data Interpretation of **4-Fluorophenylurea**

Abstract

This technical guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR) and infrared (IR) spectral data of **4-Fluorophenylurea** (CAS 659-30-3).[1][2] As a key intermediate in the synthesis of various biologically active compounds, unambiguous structural confirmation of **4-Fluorophenylurea** is paramount. This document, intended for researchers, scientists, and professionals in drug development, offers a detailed interpretation of its ^{1}H NMR, ^{13}C NMR, and FT-IR spectra. By explaining the underlying principles behind signal assignments, coupling constants, and vibrational modes, this guide serves as a practical reference for the characterization of substituted phenylureas.

Experimental Methodologies: Acquiring High-Fidelity Spectral Data

The integrity of spectral interpretation is founded upon robust data acquisition. The following protocols are designed to yield high-resolution, reproducible data for **4-Fluorophenylurea**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The selection of an appropriate deuterated solvent is critical for analyzing compounds with exchangeable protons, such as ureas.

Protocol: NMR Sample Preparation and Acquisition

- Solvent Selection: Dimethyl sulfoxide-d_6 (DMSO-d_6) is the solvent of choice. Its ability to form hydrogen bonds minimizes the rapid exchange of the urea N-H protons, resulting in sharper, more distinct signals compared to less polar solvents like $CDCl_3$.[3] The residual proton signal of DMSO-d_6 appears around δ 2.50 ppm.[4]
- Sample Preparation: Dissolve approximately 5-10 mg of **4-Fluorophenylurea** in 0.6 mL of DMSO-d_6 in a standard 5 mm NMR tube.
- Referencing: Tetramethylsilane (TMS) is used as the internal standard, with its signal set to δ 0.00 ppm for both ^1H and ^{13}C spectra.[5]
- ^1H NMR Acquisition: Acquire the spectrum on a 400 MHz (or higher) spectrometer. Key parameters include a 30-degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire the spectrum on the same instrument (operating at ~101 MHz for a 400 MHz magnet). Utilize proton decoupling to produce a spectrum of singlets. A longer acquisition time and a larger number of scans are typically required due to the low natural abundance of the ^{13}C isotope.

Fourier-Transform Infrared (FT-IR) Spectroscopy

For solid samples, the KBr pellet method provides high-quality spectra by minimizing scattering effects.

Protocol: FT-IR Sample Preparation (KBr Pellet)

- Preparation: Gently grind ~1-2 mg of **4-Fluorophenylurea** with ~100-200 mg of dry, spectroscopic-grade potassium bromide (KBr) in an agate mortar and pestle until a fine, homogeneous powder is obtained.

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- Pellet Formation: Transfer the powder to a pellet press and apply pressure (typically 7-10 tons) to form a transparent or translucent disc.
- Data Acquisition: Place the KBr pellet in the sample holder of an FT-IR spectrometer. Record the spectrum, typically from 4000 to 400 cm^{-1}, co-adding at least 16 scans to improve the signal-to-noise ratio.[6]

Interpretation of the ^{1}H NMR Spectrum

The ^{1}H NMR spectrum reveals the electronic environment and connectivity of protons within the molecule. The spectrum of **4-Fluorophenylurea** is characterized by signals from the urea moiety and the para-substituted aromatic ring.

Caption: Proton environments in **4-Fluorophenylurea**.

Table 1: ^{1}H NMR Data for **4-Fluorophenylurea** (in DMSO-d_6)

Signal Label	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
HA	~ 7.10	Triplet (or dd)	JHF ≈ 9.0, JHH ≈ 9.0	2H, Aromatic C-H (ortho to F)
HB	~ 7.45	Doublet of doublets (dd)	JHH ≈ 9.0, JH,meta ≈ 5.0	2H, Aromatic C-H (ortho to NH)
NH_2	~ 6.0 - 6.5	Broad singlet	-	2H, Terminal Amine
NH	~ 8.5 - 9.0	Singlet	-	1H, Phenyl Amide

Analysis:

- Aromatic Protons (HA and HB): The para-substituted pattern gives rise to a complex splitting that often appears as two main signals.

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- The protons ortho to the fluorine atom (HA) are shielded by fluorine's electron-donating resonance effect and coupled to both the adjacent ortho protons (^{3}JHH ≈ 6-10 Hz) and the fluorine atom (^{3}JHF), resulting in a triplet or doublet of doublets.[7][8]
- The protons ortho to the electron-withdrawing urea group (HB) are deshielded and appear further downfield. They are coupled to the adjacent ortho protons (^{3}JHH) and show a smaller meta coupling to the fluorine atom (^{4}JHF).

- Urea Protons (NH and NH_2):
  - The terminal -NH_2 protons typically appear as a broad singlet due to nitrogen's quadrupole moment and potential hydrogen exchange.
  - The -NH- proton attached to the phenyl ring is more deshielded due to the anisotropic effect of the ring and its involvement in resonance with the carbonyl group. It typically appears as a sharp singlet further downfield.

Interpretation of the ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments and information about their electronic state.

Caption: Carbon environments in **4-Fluorophenylurea**.

Table 2: ^{13}C NMR Data for **4-Fluorophenylurea** (in DMSO-d_6)

Carbon Label	Chemical Shift (δ, ppm)	Multiplicity (Coupled)	C-F Coupling (^{1}JCF, Hz)	Assignment
C=O	~ 155	Singlet	-	Urea Carbonyl
C_4	~ 158	Doublet	~ 235-245	C-F (ipso)
C_1	~ 136	Singlet	-	C-NH (ipso)
C_2	~ 120	Doublet	~ 7-9	C-H (ortho to NH)
C_3	~ 115	Doublet	~ 22-25	C-H (ortho to F)

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Analysis:

- Carbonyl Carbon (C=O): The urea carbonyl carbon is significantly deshielded and appears at the lowest field (~155 ppm), which is typical for this functional group.[6]
- Aromatic Carbons: The spectrum shows four distinct aromatic signals due to the molecule's symmetry.
  - C_4 (ipso- to F): This carbon is directly attached to the highly electronegative fluorine atom, causing a downfield shift. It exhibits a large one-bond coupling constant (^1JCF), appearing as a doublet in a proton-coupled or undecoupled spectrum.
  - C_1 (ipso- to NH): The carbon attached to the urea nitrogen appears downfield, but is not as deshielded as C_4.
  - C_3 (meta- to NH): These carbons, ortho to the fluorine, show a significant two-bond C-F coupling (^2JCF). They are shielded relative to benzene.
  - C_2 (ortho- to NH): These carbons, meta to the fluorine, exhibit a smaller three-bond C-F coupling (^3JCF).

Interpretation of the FT-IR Spectrum

The FT-IR spectrum identifies the functional groups present in the molecule through their characteristic vibrational frequencies.

Table 3: Key FT-IR Vibrational Frequencies for **4-Fluorophenylurea**

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group Assignment
3450 - 3200	Strong, Broad	N-H Stretch	Urea (-NH and -NH_2)
~ 1650	Strong, Sharp	C=O Stretch	Amide I Band (Urea Carbonyl)
~ 1600	Medium	N-H Bend / C=C Stretch	Amide II Band / Aromatic Ring
~ 1550	Medium	C=C Stretch	Aromatic Ring
~ 1470	Medium	C-N Stretch	Urea C-N Bond
~ 1240	Strong	C-F Stretch	Aryl-Fluoride
~ 830	Strong	C-H Out-of-Plane Bend	1,4-Disubstituted (para) Benzene

Analysis:

- N-H Stretching Region (3450 - 3200 cm^{-1}): The presence of a strong, broad absorption band in this region is characteristic of the N-H stretching vibrations of the urea moiety. Often, two distinct peaks can be resolved, corresponding to the symmetric and asymmetric stretches of the NH_2 group and the N-H stretch of the secondary amine.[6][9]

- Amide I Band (~1650 cm^{-1}): A very strong and sharp absorption here is the hallmark of the C=O stretching vibration in the urea group.[10][11] Its position is influenced by resonance and hydrogen bonding.

- Amide II Band & Aromatic C=C (~1600 cm^{-1}): This region contains overlapping signals from the N-H bending vibration (Amide II band) and the C=C stretching vibrations of the aromatic ring.[6][12]

- C-F Stretch (~1240 cm^{-1}): A strong absorption in the fingerprint region is indicative of the C-F stretching vibration.[13] While this region is complex, the intensity of this band is a key feature for fluoroaromatic compounds.[14]

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- Aromatic Substitution Pattern (~830 cm^{-1}): A strong band in this region is highly characteristic of the C-H out-of-plane ("oop") bending for a 1,4-disubstituted (para) benzene ring, providing clear evidence of the substitution pattern.[12]

Integrated Analysis Workflow

A conclusive structural determination relies on the synthesis of information from all spectral techniques.

Caption: Workflow for Spectroscopic Structure Confirmation.

Conclusion

The spectral data of **4-Fluorophenylurea** present a unique and identifiable fingerprint. The ^{1}H NMR spectrum confirms the para-substituted aromatic ring and the distinct urea protons. The ^{13}C NMR spectrum validates the carbon framework, with characteristic C-F coupling providing definitive evidence of fluorination. Finally, the FT-IR spectrum unambiguously identifies the key functional groups—urea (N-H, C=O, C-N) and the 1,4-disubstituted fluorophenyl moiety (C-F, C-H oop). Together, these techniques provide a self-validating system for the comprehensive structural elucidation and quality assessment of **4-Fluorophenylurea**.

References

- Doc Brown's Chemistry, Infrared Spectrum of Urea, Doc Brown's Advanced Organic Chemistry, [Link]
- Bulletin of the Research Council of Israel, The Infra-red Absorption Spectrum and Structure of Urea, Hebrew University, [Link]
- Scribd, NMR Aromatic Proton Coupling: Doublet, Scribd, [Link]
- SpectraBase, N-(6-{[(4-fluoroanilino)carbonyl]amino}hexyl)-N'-(4-fluorophenyl)urea - Optional[1H NMR], Wiley, [Link]
- ACD/Labs, 1H–1H Coupling in Proton NMR, Advanced Chemistry Development, Inc., [Link]
- Der Pharma Chemica, Quantitation of urea in urine by Fourier transforms infrared spectroscopy, Der Pharma Chemica, [Link]

© 2026 BenchChem. All rights reserved.

- Iowa State University Chemical Instrumentation Facility, NMR Coupling Constants, Iowa State University, [Link]
- ResearchGate, Infrared spectra of urea (U) and its complexes, ResearchGate GmbH, [Link]
- Royal Society of Chemistry, Infrared spectra of amorphous and crystalline urea ices, RSC Publishing, [Link]
- PubChem, **4-Fluorophenylurea**, National Institutes of Health, [Link]
- Organic Chemistry Data, 1H NMR Coupling Constants, University of Wisconsin, [Link]
- Royal Society of Chemistry, How to treat C–F stretching vibrations? A vibrational CD study on chiral fluorinated molecules, RSC Publishing, [Link]
- Supporting Information, General experimental information, Royal Society of Chemistry, [Link]
- Chemistry LibreTexts, 14.12: Coupling Constants Identify Coupled Protons, University of California, Davis, [Link]
- Human Metabolome Database, 13C NMR Spectrum (1D, 125 MHz, H2O, experimental) (HMDB0000294), HMDB, [Link]
- Michigan State University Department of Chemistry, Infrared Spectrometry, MSU, [Link]
- Chemistry LibreTexts, 11.5: Infrared Spectra of Some Common Functional Groups, University of California, Davis, [Link]
- SlideShare, The features of IR spectrum, SlideShare, [Link]
- Supporting Information, Ligand-free Pd Catalyzed Cross-coupling Reactions, Royal Society of Chemistry, [Link]
- University of California, Santa Cruz, IR Tables, UCSC, [Link]
- Fiveable, Interpretation of spectral data, Fiveable, [Link]

© 2026 BenchChem. All rights reserved.

- Supporting Information, Pd-Catalyzed Aerobic Oxidative Sonogashira Coupling, Royal Society of Chemistry, [Link]
- Organic Process Research & Development, NMR Chemical Shifts of Trace Impurities, American Chemical Society, [Link]
- Oregon State University, 13C NMR Chemical Shift, Oregon State University, [Link]
- Organic Chemistry Data, NMR Spectroscopy :: 13C NMR Chemical Shifts, University of Wisconsin, [Link]
- PubChemLite, **4-fluorophenylurea** (C7H7FN2O), Université du Luxembourg, [Link]
- SpectraBase, **4-Fluorophenylurea** - Optional[19F NMR], Wiley, [Link]

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Sources

- 1. 4-Fluorophenylurea | C7H7FN2O | CID 12612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dev.spectrabase.com [dev.spectrabase.com]
- 3. spectrabase.com [spectrabase.com]
- 4. chem.washington.edu [chem.washington.edu]
- 5. scs.illinois.edu [scs.illinois.edu]
- 6. mass spectrum,1H NMR & 13C NMR spectra & infrared spectrum of urea CH4N2O CO(NH2)2 O=C(NH2)2 prominent wavenumbers cm-1 detecting carbonyl amine amino functional groups present finger print for identification of urea image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 7. NMR Coupling Constants | Chemical Instrumentation Facility [cif.iastate.edu]
- 8. chem.libretexts.org [chem.libretexts.org]

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- 9. Infrared spectra of amorphous and crystalline urea ices - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D1CP03503G [pubs.rsc.org]
- 10. derpharmachemica.com [derpharmachemica.com]
- 11. researchgate.net [researchgate.net]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. cpb-us-e1.wpmucdn.com [cpb-us-e1.wpmucdn.com]
- 14. How to treat C–F stretching vibrations? A vibrational CD study on chiral fluorinated molecules - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]

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